

# 7-Prenyloxyaromadendrin: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 7-Prenyloxyaromadendrin

Cat. No.: B7765725

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For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive technical overview of the chemical properties, biological activities, and associated mechanisms of the flavonoid **7-Prenyloxyaromadendrin**.

## Chemical Structure and Properties

**7-Prenyloxyaromadendrin**, a naturally occurring flavonoid, is characterized by a dihydroflavonol core structure with a prenyloxy substitution at the 7-position. Its systematic IUPAC name is (2R,3R)-3,5-dihydroxy-2-(4-hydroxyphenyl)-7-(3-methylbut-2-en-2-yl)-2,3-dihydrochromen-4-one[1].

The structural and physicochemical properties of **7-Prenyloxyaromadendrin** are summarized in the table below, providing essential data for experimental design and computational modeling.

Property	Value	Reference
Molecular Formula	C20H20O6	[1]
Molecular Weight	356.37 g/mol	[1]
IUPAC Name	(2R,3R)-3,5-dihydroxy-2-(4-hydroxyphenyl)-7-(3-methylbut-2-en-2-yl)-2,3-dihydrochromen-4-one	[1]
SMILES	<chem>CC(=CCOC1=CC(=C2C(=C1)OC--INVALID-LINK--O"&gt;C@HC3=CC=C(C=C3)O)O)C</chem>	[1]
Topological Polar Surface Area	96.2 Å <sup>2</sup>	[1]
XLogP3	3.2	
Hydrogen Bond Donors	3	[1]
Hydrogen Bond Acceptors	6	[1]

## Biological Activities and Therapeutic Potential

**7-Prenyloxyaromadendrin**, isolated from species such as *Pterocaulon alopecuroides*, has demonstrated a range of biological activities, highlighting its potential for therapeutic applications.

### Anticancer Activity

**7-Prenyloxyaromadendrin** has shown notable antiproliferative effects against various cancer cell lines. This activity is a significant area of interest for its potential development as an anticancer agent.

### Anti-inflammatory Activity

Research on the parent compound, aromadendrin, suggests that **7-Prenyloxyaromadendrin** likely possesses anti-inflammatory properties. Aromadendrin has been shown to reduce the production of key inflammatory mediators such as nitric oxide (NO) and prostaglandin E2.

(PGE2) in lipopolysaccharide (LPS)-stimulated macrophage cells. This effect is attributed to the modulation of critical inflammatory signaling pathways.

## Antimicrobial Activity

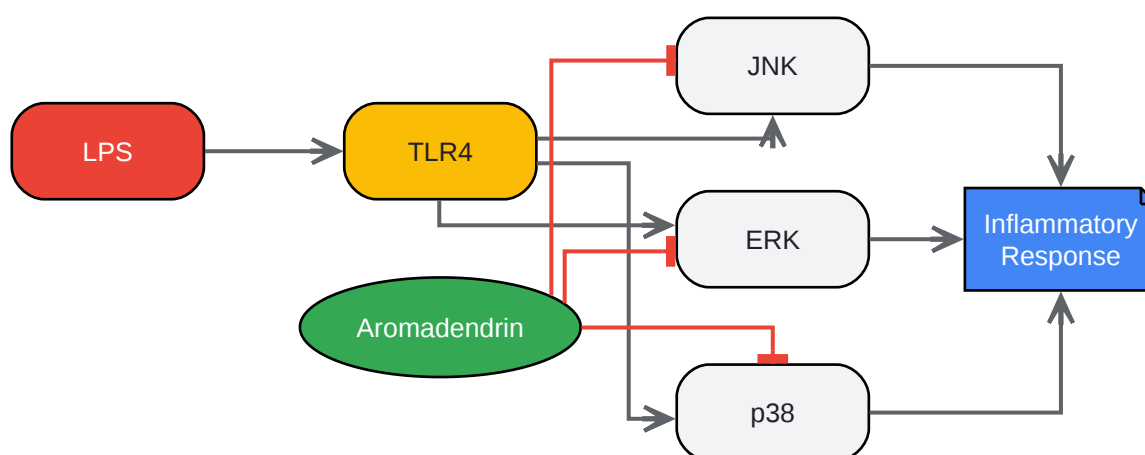
Flavonoids, as a class of compounds, are recognized for their antimicrobial properties. Studies on flavonoids isolated from *Pterocaulon alopecuroides* have demonstrated activity against Gram-positive bacteria. This suggests that **7-Prenyloxyaromadendrin** may also contribute to the antimicrobial profile of extracts from this plant.

## Mechanism of Action and Signaling Pathways

The biological effects of **7-Prenyloxyaromadendrin** and its structural analogs are mediated through the modulation of several key intracellular signaling pathways. The parent compound, aromadendrin, has been studied more extensively, and its mechanisms provide a strong indication of the pathways likely affected by **7-Prenyloxyaromadendrin**.

### MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway is a critical regulator of cellular processes, including inflammation and proliferation. Aromadendrin has been shown to influence the phosphorylation of MAPK family members, including JNK, ERK, and p38, in response to inflammatory stimuli.

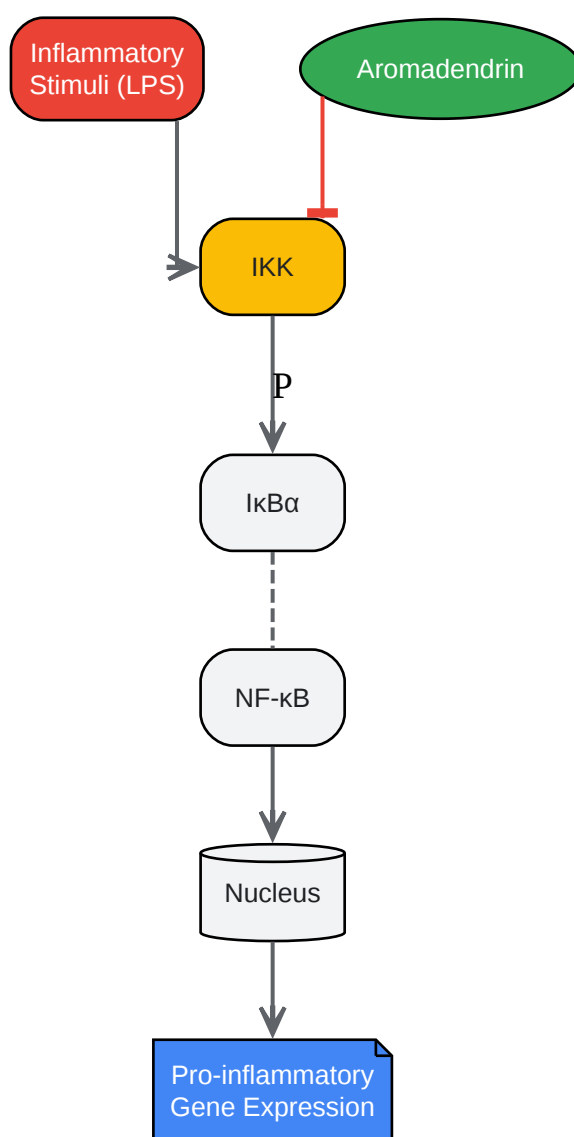


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Caption: Modulation of the MAPK signaling pathway by aromadendrin.

## NF- $\kappa$ B Signaling Pathway

The Nuclear Factor-kappa B (NF- $\kappa$ B) pathway is a pivotal mediator of the inflammatory response. Aromadendrin can inhibit the activation of NF- $\kappa$ B, thereby suppressing the expression of pro-inflammatory genes.

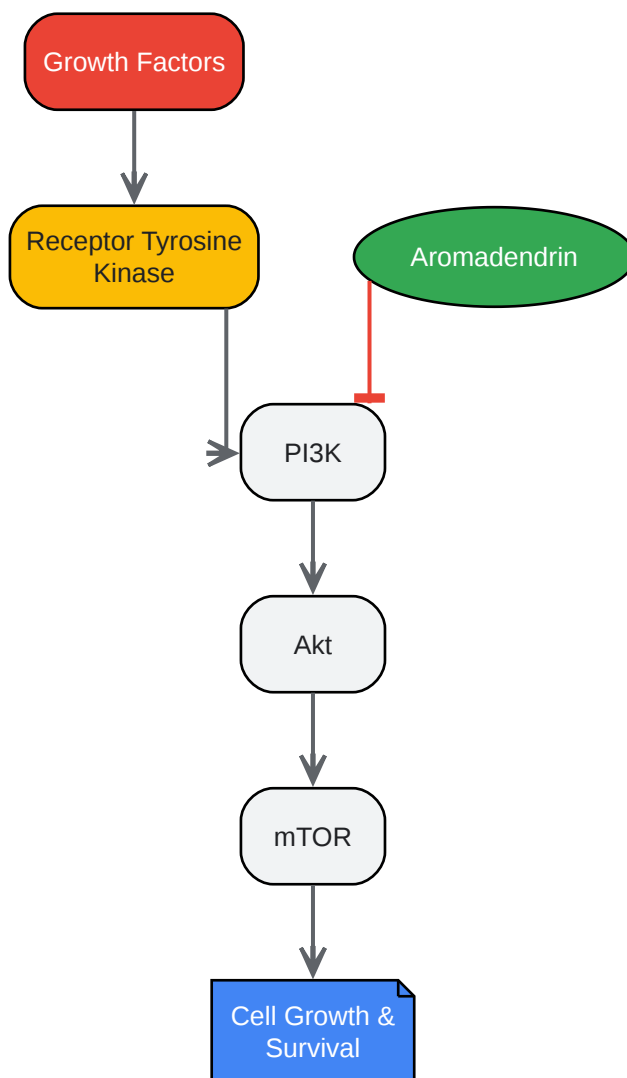


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Caption: Inhibition of the NF- $\kappa$ B signaling pathway by aromadendrin.

## PI3K/Akt/mTOR Signaling Pathway

The Phosphoinositide 3-kinase (PI3K)/Akt/mammalian Target of Rapamycin (mTOR) pathway is crucial for cell growth, proliferation, and survival. The modulation of this pathway by aromadendrin derivatives contributes to their antiproliferative effects.



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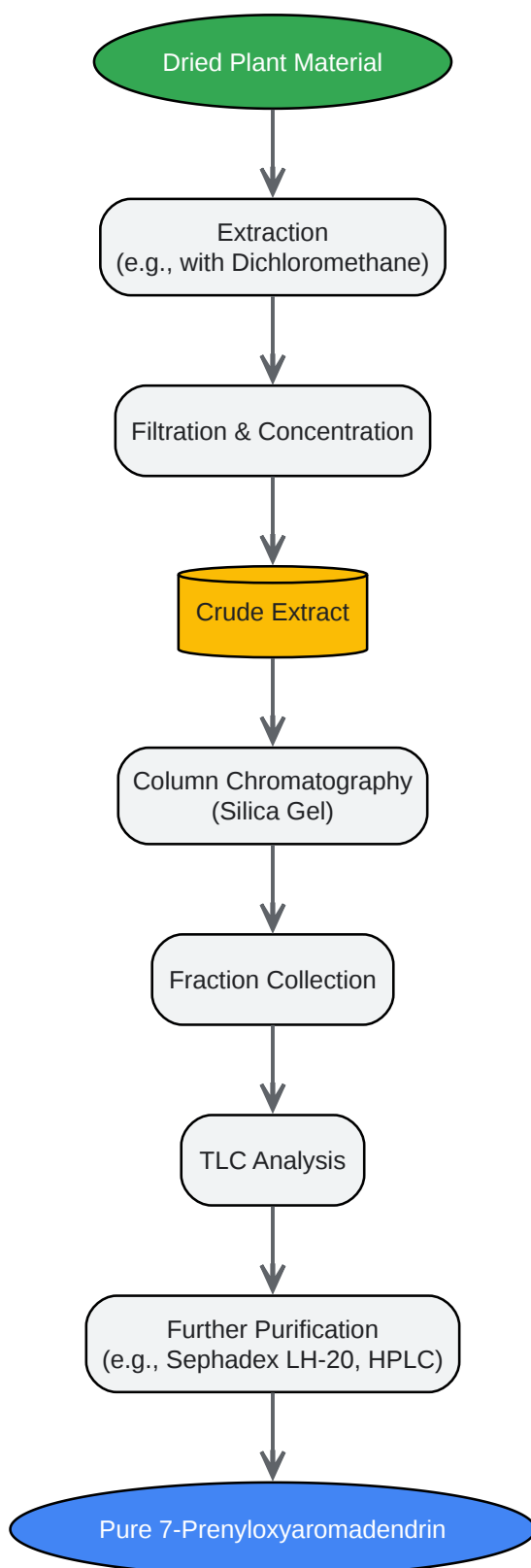
Caption: Modulation of the PI3K/Akt/mTOR signaling pathway.

## Experimental Protocols

The following sections outline generalized experimental methodologies for the isolation and biological evaluation of **7-Prenyloxylaromadendrin**. These protocols are intended as a guide and may require optimization based on specific experimental conditions.

## Isolation and Purification

The following workflow outlines the general procedure for isolating **7-Prenyloxyaromadendrin** from plant material, such as *Pterocaulon alopecuroides*.



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## References

- 1. Unveiling the therapeutic potential of aromadendrin (AMD): a promising anti-inflammatory agent in the prevention of chronic diseases - PMC [pmc.ncbi.nlm.nih.gov]
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